

H100 GPU Technical Support Center: Troubleshooting Memory Allocation Errors

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Welcome to the technical support center for troubleshooting memory allocation errors on NVIDIA **H100** GPUs. This resource is designed for researchers, scientists, and drug development professionals to diagnose and resolve common memory-related issues encountered during their experiments.

Troubleshooting Guides

This section provides detailed walkthroughs for identifying and resolving specific memory allocation errors.

Issue: "CUDA out of memory" Error During Model Training

This is one of the most common errors encountered when working with large models and datasets on **H100** GPUs.

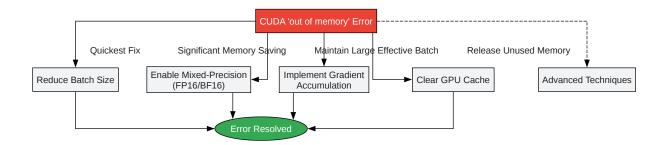
1. What are the immediate steps to take when I encounter a "CUDA out of memory" error?

When you encounter this error, it means your program tried to allocate more memory on the GPU than is available. Here's a systematic approach to troubleshoot this issue:

• Reduce Batch Size: This is often the quickest fix. A smaller batch size consumes less memory.[1][2][3] However, be aware that this might affect model convergence, so you may need to adjust the learning rate.



- Enable Mixed-Precision Training: Utilize the **H100**'s Tensor Cores by using lower precision data types like FP16 or BF16.[4][5][6][7][8][9] This can halve the memory footprint of your model and data.
- Use Gradient Accumulation: This technique allows you to simulate a larger batch size by accumulating gradients over several smaller batches before performing a weight update.[10]
 [11][12][13][14]
- Clear GPU Memory Cache: In frameworks like PyTorch, explicitly clear the cache to free up unused memory.[15][16]



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Caption: Initial steps for resolving "CUDA out of memory" errors.

2. How do I implement mixed-precision training in my workflow?

Mixed-precision training combines the use of 16-bit and 32-bit floating-point types to reduce memory usage and accelerate computation, often without a significant loss in model accuracy.

[9]

Experimental Protocol for Mixed-Precision Training:

 Framework Support: Utilize built-in automatic mixed precision (AMP) functionalities in your deep learning framework.



- PyTorch: Use torch.cuda.amp.[6][7][8][17]
- TensorFlow: Use tf.keras.mixed_precision.set_global_policy('mixed_float16').[6][7][18]
- Gradient Scaling: To prevent underflow of small gradient values during backpropagation with FP16, use a loss scaler. AMP in PyTorch and TensorFlow handles this automatically.
- Monitor for NaNs: Keep an eye on model outputs and loss values for "Not a Number" (NaN)
 results, which can indicate numerical instability. If this occurs, you may need to keep certain
 sensitive layers in FP32.

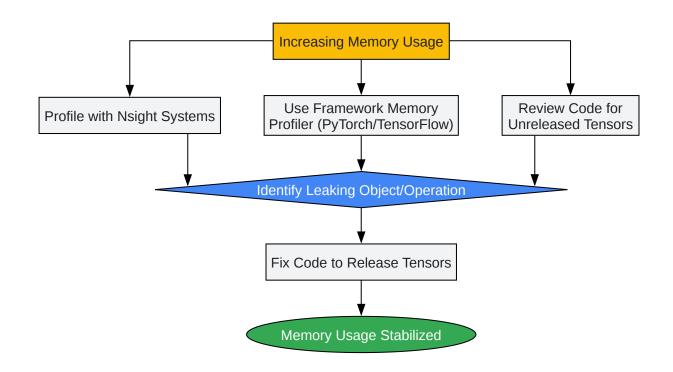
Precision	Memory Usage (per parameter)	H100 Support	Typical Use Case
FP64	8 bytes	Yes	High-precision scientific computing
FP32	4 bytes	Yes	Standard for many deep learning models
TF32	4 bytes (uses 19 bits)	Yes (Tensor Cores)	Default for dense and convolutional layers
BF16	2 bytes	Yes (Tensor Cores)	Good for training, less prone to underflow than FP16
FP16	2 bytes	Yes (Tensor Cores)	Reduces memory by half compared to FP32[9]
FP8	1 byte	Yes (Transformer Engine)	Accelerates transformer models[6] [7]

Issue: Gradual Increase in Memory Usage Leading to a Crash



If you observe your application's memory consumption steadily growing over time, you might be facing a memory leak or fragmentation issue.

- 1. How can I identify the cause of increasing memory usage?
- Profiling Tools: Use NVIDIA's Nsight Systems to profile your application and visualize memory allocation and deallocation patterns.[4][7][19]
- Framework-Specific Tools:
 - PyTorch: Use torch.cuda.memory_summary() to get a detailed report of memory usage.
 [20]
 - TensorFlow: Utilize the TensorFlow Profiler to trace memory usage over time.
- Code Review: Look for tensors that are not being released, especially in long-running loops.
 [2][21] Ensure that any custom CUDA kernels properly deallocate memory.





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Caption: Workflow for diagnosing memory leaks.

2. What is memory fragmentation and how can I mitigate it?

Memory fragmentation occurs when memory is allocated and deallocated, leaving small, non-contiguous blocks of free memory.[1][2][22] Even if the total free memory is sufficient, a large contiguous block may not be available for a new allocation request.

Mitigation Strategies:

- Memory Pooling: Deep learning frameworks like PyTorch and TensorFlow use caching allocators that manage a pool of memory to reduce fragmentation.[15][23]
- Pre-allocation: For applications with predictable memory requirements, pre-allocating a large chunk of memory at the beginning can help.
- Restart the Process: In some cases, the simplest solution for a long-running process that
 has become fragmented is to periodically save the state and restart.

Frequently Asked Questions (FAQs)

Q1: What are the most common causes of memory errors on H100 GPUs?

The most frequent causes include:

- Insufficient GPU Memory: The model or data is simply too large for the H100's 80GB of HBM3 memory.[1][22]
- Large Batch Sizes: Using a batch size that exceeds the available memory.[1][2]
- High-Precision Data Types: Using FP32 or FP64 when lower precisions would suffice.[1]
- Memory Fragmentation: Continuous allocation and deallocation of memory leading to unusable free memory blocks.[1][22]

Troubleshooting & Optimization





 Software and Framework Overhead: Deep learning frameworks allocate extra memory for caching and intermediate computations.[1]

Q2: How can I optimize my data loading pipeline to reduce memory usage?

- Data Streaming: Avoid loading the entire dataset into GPU memory at once. Stream batches from the CPU as needed.[1]
- Pin Memory: In PyTorch's DataLoader, set pin_memory=True to speed up data transfers from CPU to GPU.[8][17]
- NVIDIA DALI: Use the NVIDIA Data Loading Library (DALI) to offload data preprocessing to the GPU, which can be more memory-efficient.[8]

Q3: What are some advanced techniques to fit very large models on an H100 GPU?

- Gradient Checkpointing (Activation Recomputation): This technique trades compute for memory by not storing intermediate activations in the forward pass and recomputing them during the backward pass.[4][5][17][21]
- Model Parallelism: For extremely large models, you can split the model itself across multiple
 GPUs. The 4th Gen NVLink on the H100 is beneficial for this.[4]
- Memory-Efficient Optimizers: Some optimizers, like AdamW, can be more memory-efficient than others.[4]
- FlashAttention: For transformer models, use memory-efficient attention mechanisms like
 FlashAttention.[21][24]

Q4: How do I choose the right precision for my application?



Precision	When to Use	Considerations
FP64	When high numerical precision is critical (e.g., certain scientific simulations).	Doubles memory usage compared to FP32.
FP32	As a baseline for model training and when numerical stability is a concern.	Standard precision, but can be memory-intensive.
TF32	Default for many operations on H100. Good balance of performance and precision.	Not a true 32-bit float, but generally provides similar accuracy.
BF16	Recommended for deep learning training due to its dynamic range.	Better stability than FP16 for training.
FP16	For inference and training where memory is highly constrained.	Can suffer from underflow/overflow; requires loss scaling.
FP8	For accelerating transformer models, especially during inference.[6][7]	Requires the Transformer Engine on the H100.

Q5: Where can I find more information and tools for debugging H100 memory issues?

- NVIDIA Developer Documentation: The official CUDA and H100 documentation provides indepth information.
- NVIDIA Nsight Tools: A suite of tools for profiling and debugging GPU applications.[4][7]
- Framework-Specific Documentation: The PyTorch and TensorFlow documentation have detailed sections on CUDA memory management.[15][25]

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